

# Corrosion resistance properties of Duralloy in acidic environments

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An In-depth Technical Guide to the Corrosion Resistance Properties of "**Duralloy**" in Acidic Environments

## Executive Summary

The term "**Duralloy**" is a trade name applied to a diverse range of materials, each with distinct compositions and performance characteristics. This guide synthesizes the publicly available technical information regarding the corrosion resistance of these materials in acidic environments. It is important to note that a singular, comprehensive dataset for a single "**Duralloy**" entity does not exist in the public domain. The information is fragmented across different manufacturers and material types, ranging from powder coatings and engineering plastics to high-temperature metal alloys and repair composites.

This document provides an overview of the acidic resistance of the most prominent materials marketed under the "**Duralloy**" brand, outlines general experimental protocols for corrosion testing in acidic media, and presents this information in a structured format for researchers, scientists, and drug development professionals. Due to the limited availability of specific quantitative data for "**Duralloy**" products in various acids, this guide also incorporates general principles and methodologies for corrosion testing of comparable materials.

## Identification of "Duralloy" Materials

The name "**Duralloy**" is used by several companies for different products. The primary categories identified are:

- **Duralloy® Powder Coatings:** Primarily from Dulux and the Protech Group, these are thermosetting polyester or PVC-based powder coatings applied to metal substrates like aluminum and steel.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- **Duraloy Engineering Plastics:** Produced by American High Performance Seals, these are specialized plastics for seals, wear rings, and other high-performance applications.[\[12\]](#)
- **Duraloy High-Temperature Alloys:** Manufactured by Duraloy Technologies, these are proprietary cast alloys designed for high-temperature applications such as in petrochemical furnaces.[\[13\]](#)
- **DURALLOY® Thin Metallic Chromium Layer:** A hard, thin, and pure metallic chromium coating.[\[14\]](#)
- **METALCLAD DurAlloy:** A two-component polymer composite for metal repair from Enecon.[\[15\]](#)

The corrosion resistance properties, particularly in acidic environments, are highly specific to each of these material types.

## Corrosion Resistance in Acidic Environments

### Duralloy® Powder Coatings (Dulux and Protech Group)

These coatings are designed for architectural and general industrial applications, offering good durability and weather resistance.[\[2\]](#)[\[3\]](#) However, their performance in acidic environments is limited.

#### Qualitative Assessment:

The technical datasheets consistently state that **Duralloy®** powder coatings are "resistant to spills of dilute acid" but are not suitable for strongly acidic or caustic environments.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) The recommended in-service pH range is between 5 and 9.[\[3\]](#)[\[5\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) Exposure to strong acids should be avoided.[\[2\]](#)

#### Quantitative Data:

No specific quantitative data, such as corrosion rates in sulfuric, hydrochloric, nitric, or phosphoric acid, is publicly available for these coatings. Performance is typically evaluated based on standards like AAMA 2603 and AS 3715, which involve tests such as salt spray resistance (e.g., 1000 hours with no effect on pre-treated aluminum), but not immersion in strong acids.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[9\]](#)

## Duraloy Engineering Plastics

These materials are formulated for demanding applications requiring high mechanical strength, wear resistance, and chemical inertness.[\[12\]](#)

### Qualitative Assessment:

Various grades of Duraloy plastics are described as having "excellent corrosion resistance" or "superb chemical properties".[\[12\]](#) For instance, Duraloy 3800 is a unique fluoropolymer material with "superb chemical properties".[\[12\]](#) However, specific resistance to different acids and concentrations is not detailed. One grade, Duraloy 1258, is noted to have "Excellent corrosion resistance (except to aqueous salts)".[\[12\]](#)

### Quantitative Data:

There is no publicly available quantitative data on the corrosion rates of Duraloy engineering plastics in specific acidic environments.

## METALCLAD DurAlloy (Enecon)

This is a two-component polymer composite used for repairing worn or damaged metal components.[\[15\]](#) Its chemical resistance has been characterized to some extent.

### Quantitative and Qualitative Data Summary:

Acid	Concentration	Resistance
Acetic acid	0-10%	Excellent
Nitric acid	0-10%	Excellent
Nitric acid	10-20%	Good
Phosphoric acid	0-10%	Good
Ammonium hydroxide	0-10%	Excellent

Table 1: Chemical Resistance of METALCLAD **DurAlloy**.[\[15\]](#)

This data is specific to the repair composite and not a bulk material intended for primary fabrication of equipment for acid service.

## Other "Duralloy" Materials

For Duraloy high-temperature alloys and the **DURALLOY®** thin metallic chromium layer, the available literature focuses on their performance at high temperatures and resistance to wear and high-temperature oxidation, rather than aqueous corrosion in acidic environments.[\[13\]](#)[\[14\]](#)

## Experimental Protocols for Corrosion Testing in Acidic Environments

While specific experimental protocols for "**Duralloy**" products are not publicly available, standard methodologies are used to evaluate the corrosion resistance of materials in acidic environments. These typically involve immersion testing and electrochemical methods.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

### Immersion Testing (Weight Loss Method)

This is a common and straightforward method to determine the average corrosion rate of a material in a specific environment.[\[16\]](#)[\[17\]](#)[\[18\]](#)

Typical Protocol (based on ASTM G1, G31):

- **Specimen Preparation:** Test coupons of a known surface area and weight are prepared. The surface is typically cleaned and degreased.
- **Test Solution:** The acidic solution of a specific concentration is prepared.
- **Exposure:** The coupons are fully immersed in the test solution at a controlled temperature for a predetermined duration (e.g., 24, 48, 96 hours, or longer).<sup>[17]</sup> The test can be interrupted at intervals to weigh the coupons.<sup>[17]</sup>
- **Post-Test Analysis:** After exposure, the coupons are removed, cleaned to remove corrosion products, and re-weighed.
- **Corrosion Rate Calculation:** The weight loss is used to calculate the corrosion rate, typically in millimeters per year (mm/yr) or mils per year (mpy).

Iso-corrosion diagrams, which show corrosion rates at different acid concentrations and temperatures, can be generated from this data.<sup>[17]</sup>

## Electrochemical Testing

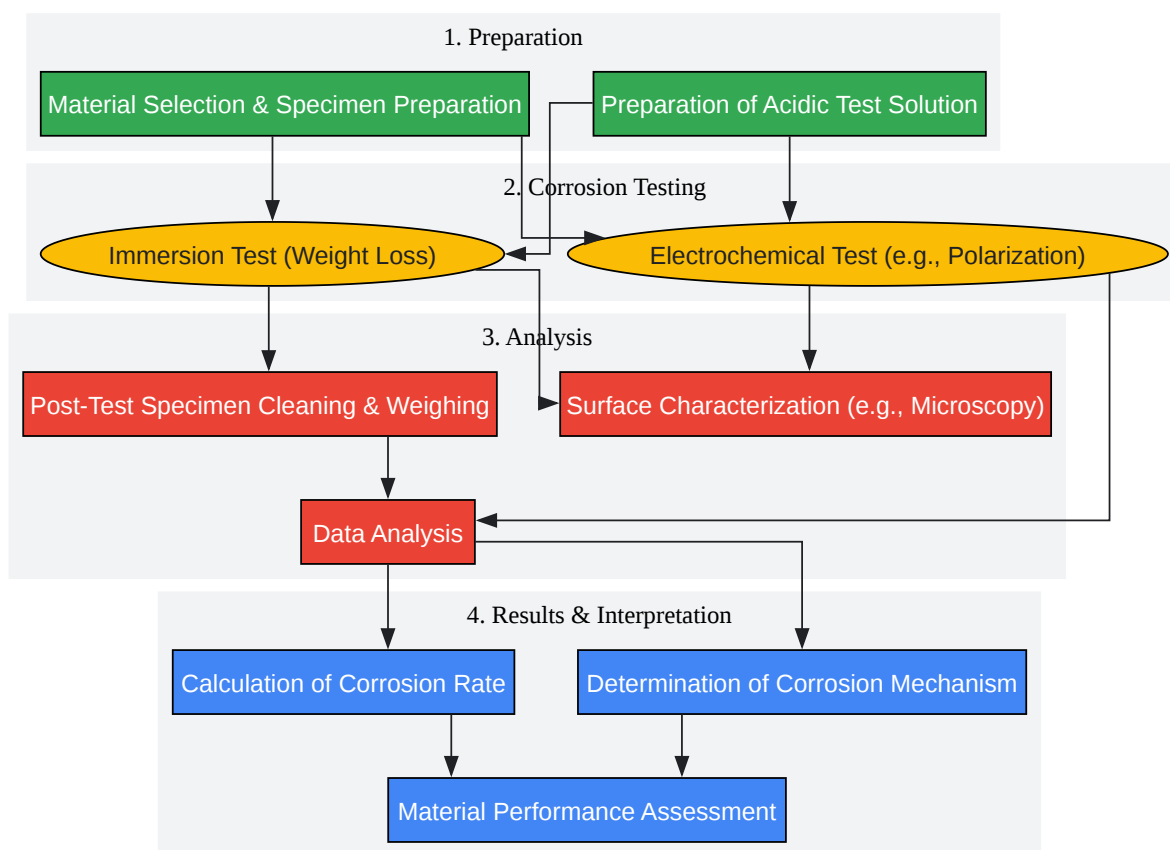
Electrochemical methods provide more detailed information about the corrosion mechanism and can be much faster than immersion tests.<sup>[16][20]</sup>

Common Techniques:

- **Potentiodynamic Polarization:** This technique measures the current response of a material to a changing applied potential in an electrolyte (the acidic solution).<sup>[20]</sup> It can be used to determine the corrosion potential, corrosion current (and thus corrosion rate), and susceptibility to pitting corrosion.<sup>[18]</sup>
- **Electrochemical Impedance Spectroscopy (EIS):** EIS measures the impedance of the material-electrolyte interface over a range of frequencies. It can provide information about the properties of the protective passive film and the kinetics of the corrosion process.<sup>[20]</sup>

## Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for evaluating the corrosion resistance of a material in an acidic environment.



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Caption: Generalized workflow for corrosion resistance testing in acidic environments.

## Conclusion

The term "**Duralloy**" encompasses a wide variety of materials, and a single, unified technical guide on their corrosion resistance in acidic environments is not feasible based on publicly available data. The most extensively documented "**Duralloy**" products in this context are

powder coatings, which are generally not recommended for use in strongly acidic conditions ( $\text{pH} < 5$ ).<sup>[3][5][7][9][10][11]</sup> Other materials, such as engineering plastics and a specific polymer repair composite, show good to excellent resistance to certain dilute acids, but quantitative data is sparse.<sup>[12][15]</sup>

For researchers, scientists, and professionals in drug development requiring detailed and reliable data on the performance of a specific "**Duralloy**" product in a given acidic environment, it is imperative to:

- Identify the specific type of "**Duralloy**" material and its manufacturer.
- Contact the manufacturer directly to request detailed technical datasheets, chemical resistance charts, and any available corrosion testing reports.
- Conduct independent testing following standardized protocols (such as those from ASTM) if the material is to be used in a critical application and the manufacturer's data is insufficient.

The absence of centralized, in-depth data highlights the importance of due diligence in material selection for applications involving corrosive media.

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